

5-Azaspiro[3.4]octane Hydrochloride: Technical Guide to Synthesis and Application

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Compound of Interest

Compound Name: 8,8-Difluoro-5-azaspiro[3.4]octane
hydrochloride

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Executive Summary: Escaping Flatland

In the modern era of drug discovery, the "escape from flatland" initiative drives the transition from planar, aromatic-heavy scaffolds to three-dimensional,

-rich architectures. 5-Azaspiro[3.4]octane hydrochloride represents a premier scaffold in this domain. As a conformationally restricted surrogate for proline and pyrrolidine, it offers a unique vector orientation that enhances metabolic stability and selectivity while reducing lipophilicity (LogP).

This guide provides a rigorous technical analysis of the 5-azaspiro[3.4]octane core, detailing its structural properties, robust synthetic protocols, and strategic application in medicinal chemistry.

Chemical Profile and Structural Logic[1]

The 5-azaspiro[3.4]octane scaffold consists of a cyclobutane ring spiro-fused to a pyrrolidine ring. Crucially, the nitrogen atom is located at position 5, adjacent to the spiro carbon. This

specific geometry mimics the turn-inducing properties of proline but with altered steric bulk and ring puckering dynamics imposed by the cyclobutane moiety.

Nomenclature and Numbering

- IUPAC Name: 5-Azaspiro[3.4]octane hydrochloride^[1]
- CAS Number: 2126159-45-1 (HCl salt), 52876-78-5 (Free base)
- SMILES: C1CC2(C1)CCCN2.Cl
- Core Geometry: The spiro[3.4] junction creates a rigid orthogonal relationship between the two rings, preventing the free rotation seen in linear alkyl chains.

Physicochemical Properties^[3]

Property	Value	Implication for Drug Design
Molecular Weight	147.65 g/mol (HCl salt)	Ideal fragment for Fragment-Based Drug Discovery (FBDD).
cLogP	~ -0.02	Low lipophilicity improves aqueous solubility and lowers metabolic clearance risk.
pKa (Conj. Acid)	~10.5 - 11.0	Typical secondary amine; highly ionized at physiological pH.
Fsp3	1.0	High fraction of carbons correlates with higher clinical success rates.
H-Bond Donors/Acceptors	1 / 1	Versatile handle for further functionalization.

Strategic Synthesis: The Cyclobutanecarbonitrile Route

While various routes exist (e.g., Dieckmann condensation, Ring-Closing Metathesis), the most direct and scalable method for the 5-aza core involves the construction of the pyrrolidine ring onto a pre-existing cyclobutane framework. This approach minimizes step count and avoids complex protecting group manipulations.

Mechanistic Pathway

The synthesis hinges on the alkylation of cyclobutanecarbonitrile with a dihaloalkane equivalents, followed by a reductive cyclization. This protocol is self-validating: the intermediate nitrile must be fully reduced to the primary amine to trigger the intramolecular nucleophilic substitution that forms the spiro ring.

Visualization of Synthetic Workflow



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Figure 1: Step-wise synthetic pathway for 5-Azaspiro[3.4]octane hydrochloride highlighting key intermediates.

Detailed Experimental Protocol

Objective: Synthesis of 5-Azaspiro[3.4]octane Hydrochloride (10g Scale).

Reagents:

- Cyclobutanecarbonitrile (1.0 equiv)^[2]
- Lithium Diisopropylamide (LDA) (1.1 equiv, 2.0 M in THF/heptane)
- 1-Bromo-3-chloropropane (1.2 equiv)

- Lithium Aluminum Hydride (LiAlH₄) (2.0 equiv)
- Anhydrous THF, Diethyl Ether, HCl (4M in dioxane).

Procedure:

- Alkylation (Formation of the Linker):
 - Charge a flame-dried 500 mL 3-neck flask with anhydrous THF (100 mL) and cool to -78°C under nitrogen.
 - Add LDA solution dropwise over 20 minutes. Stir for 30 minutes to ensure complete deprotonation of the nitrile.
 - Add 1-bromo-3-chloropropane dropwise. The color may shift from pale yellow to orange.
 - Allow the reaction to warm to room temperature (RT) over 4 hours. Checkpoint: Monitor by TLC/GC for disappearance of starting nitrile.
 - Quench with saturated NH₄Cl, extract with ether, dry (MgSO₄), and concentrate to yield the crude chloropropyl nitrile.
- Reductive Cyclization (Ring Closure):
 - Suspend LiAlH₄ pellets in anhydrous THF (150 mL) in a clean, dry flask cooled to 0°C.
 - Cautiously add the crude nitrile (dissolved in THF) dropwise. Caution: Exothermic gas evolution.
 - Heat the mixture to reflux for 12 hours. This step accomplishes two things: reduction of the nitrile to the primary amine and the subsequent intramolecular displacement of the chloride by the amine to close the ring.
 - Validation: If cyclization is incomplete, the intermediate primary amine will be visible by LCMS. Extended reflux ensures closure.
- Workup and Salt Formation:

- Cool to 0°C. Quench via Fieser method (n mL H₂O, n mL 15% NaOH, 3n mL H₂O).
- Filter the granular precipitate. The filtrate contains the free base 5-azaspiro[3.4]octane.
- Dilute filtrate with diethyl ether (200 mL).
- Add 4M HCl in dioxane dropwise with vigorous stirring. The hydrochloride salt will precipitate immediately as a white solid.
- Filter, wash with cold ether, and dry under vacuum.

Functionalization and Analog Design

The 5-azaspiro[3.4]octane core is rarely used as a naked scaffold; it serves as a rigid spacer or pharmacophore carrier.

N-Functionalization

The secondary amine at position 5 is highly nucleophilic (less steric hindrance than 2,2,6,6-tetramethylpiperidine but more than pyrrolidine due to the spiro bulk).

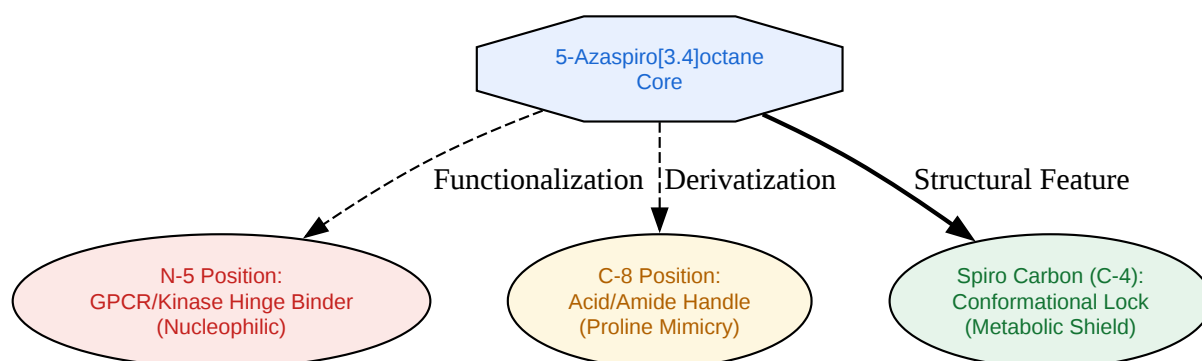
- Reductive Amination: Reacts readily with aldehydes/ketones using STAB (Sodium Triacetoxyborohydride).
- Buchwald-Hartwig: Coupling with aryl halides is efficient using Pd₂(dba)₃/XPhos systems, providing access to N-aryl derivatives (e.g., for GPCR ligands).

C-Functionalization (The "Spiro-Proline" Series)

To mimic proline, a carboxylic acid moiety is introduced at position 8.

- Synthesis: Start with diethyl 1,1-cyclobutanedicarboxylate.
 - Alkylate with ethyl chloroacetate? No, typically alkylate with acrylonitrile equivalents or use a Dieckmann condensation followed by decarboxylation strategies to retain the carboxylate.
 - Result: 5-azaspiro[3.4]octane-8-carboxylic acid.^[1] This is a direct analog of proline where the C3-C4 bond is part of a cyclobutane ring.

Structural Vectors Diagram



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Figure 2: Strategic exit vectors for medicinal chemistry optimization.

Applications in Drug Discovery[1][5][6][7][8][9][10][11]

GPCR Agonists (Muscarinic M4)

Analogs of 5-azaspiro[3.4]octane, particularly those with ether linkages or specific N-substituents, have shown potency as M4 receptor agonists. The spiro cycle locks the nitrogen lone pair in a vector that optimizes interaction with the orthosteric site aspartate residue while minimizing entropic penalty upon binding.

Antibacterial Agents

Derivatives substituted at the N-5 position with quinolone-like moieties or nitrofurans "warheads" utilize the spiro scaffold to penetrate bacterial cell walls. The increased

character aids in evading efflux pumps compared to flatter planar amines.

Peptidomimetics

Incorporating 5-azaspiro[3.4]octane-8-carboxylic acid into peptide chains introduces a rigid "kink," stabilizing

-turn secondary structures more effectively than natural proline. This is critical for disrupting protein-protein interactions (PPIs).

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